

Technical Support Center: 1,2-Oxathiolan-4-ol, 2,2-dioxide

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Compound of Interest

Compound Name: 1,2-Oxathiolan-4-ol, 2,2-dioxide

Cat. No.: B12084657

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Disclaimer: Comprehensive safety and handling data for **1,2-Oxathiolan-4-ol, 2,2-dioxide** is not readily available. The following guidance is based on the chemical's structure, available data on its reactivity, and information extrapolated from the closely related compound, 1,3-Propanesultone (1,2-Oxathiolane 2,2-dioxide). The presence of a hydroxyl group on **1,2-Oxathiolan-4-ol, 2,2-dioxide** may alter its chemical and toxicological properties. Therefore, handle this compound with extreme caution and always perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What is **1,2-Oxathiolan-4-ol, 2,2-dioxide** and what are its primary applications?

A1: **1,2-Oxathiolan-4-ol, 2,2-dioxide** is a gamma-sultone, a class of cyclic sulfonic esters.^[1] The presence of a secondary hydroxyl group at the C-4 position makes it a versatile intermediate in organic synthesis.^[1] It is notably used in the synthesis of complex molecules, including intermediates for antiviral drugs.^[1]

Q2: What are the main hazards associated with **1,2-Oxathiolan-4-ol, 2,2-dioxide**?

A2: While specific toxicity data is limited, its structural analog, 1,3-propanesultone, is classified as a carcinogen and is harmful if swallowed or in contact with skin.^[2] It is prudent to assume that **1,2-Oxathiolan-4-ol, 2,2-dioxide** may have similar hazardous properties. It may cause skin and eye irritation. Due to the sultone ring, it has the potential to be an alkylating agent.

Q3: How should I store **1,2-Oxathiolan-4-ol, 2,2-dioxide**?

A3: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[3] It is recommended to keep it refrigerated and protected from moisture.^[4] Store away from incompatible materials such as strong oxidizing agents and bases.^[3]

Q4: What personal protective equipment (PPE) should I use when handling this compound?

A4: Given the potential hazards, it is crucial to use appropriate PPE. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Impervious chemical-resistant gloves.
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If there is a risk of generating dust or aerosols, a respirator may be necessary.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has discolored or appears degraded.	Exposure to moisture, air, or elevated temperatures.	Discard the compound following institutional guidelines. For future use, ensure storage in a tightly sealed container, under an inert atmosphere if possible, and at refrigerated temperatures.
Inconsistent or unexpected reaction outcomes.	Compound degradation or presence of impurities. The hydroxyl group can participate in side reactions.	Confirm the purity of the compound using an appropriate analytical technique (e.g., NMR, LC-MS). Protect the hydroxyl group if it is not the intended reaction site. Ensure all reaction glassware is dry and the reaction is performed under an inert atmosphere if sensitive reagents are used.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	The hydroxyl group may increase its polarity compared to 1,3-propanesultone. Test solubility in a range of solvents. Gentle warming may aid dissolution, but be cautious of potential thermal degradation.

Physicochemical & Safety Data Summary

Physicochemical Properties of **1,2-Oxathiolan-4-ol, 2,2-dioxide**

Property	Value	Source
Molecular Formula	C ₃ H ₆ O ₄ S	ChemBK
Molar Mass	138.14 g/mol	ChemBK
Predicted Density	1.657 ± 0.06 g/cm ³	ChemBK
Predicted Boiling Point	401.3 ± 38.0 °C	ChemBK, [1]
Predicted pKa	12.22 ± 0.20	ChemBK

Safety and Handling Precautions (Extrapolated from 1,3-Propanesultone)

Hazard	Precaution	Source
Carcinogenicity	May cause cancer. [2] Handle with extreme caution.	TCI Chemicals, [2] NJDOH
Acute Toxicity	Harmful if swallowed or in contact with skin. [2]	TCI Chemicals [2]
Incompatibility	Strong oxidizing agents, bases. [3] Reacts with moist air. [5]	ChemicalBook, [3] NJDOH [5]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep refrigerated.	ChemicalBook, [3] Fisher Scientific [4]

Experimental Protocols

Protocol 1: Safe Handling and Weighing

- Preparation: Before handling, ensure you are wearing the appropriate PPE (safety goggles, chemical-resistant gloves, lab coat). All manipulations should be performed in a certified chemical fume hood.

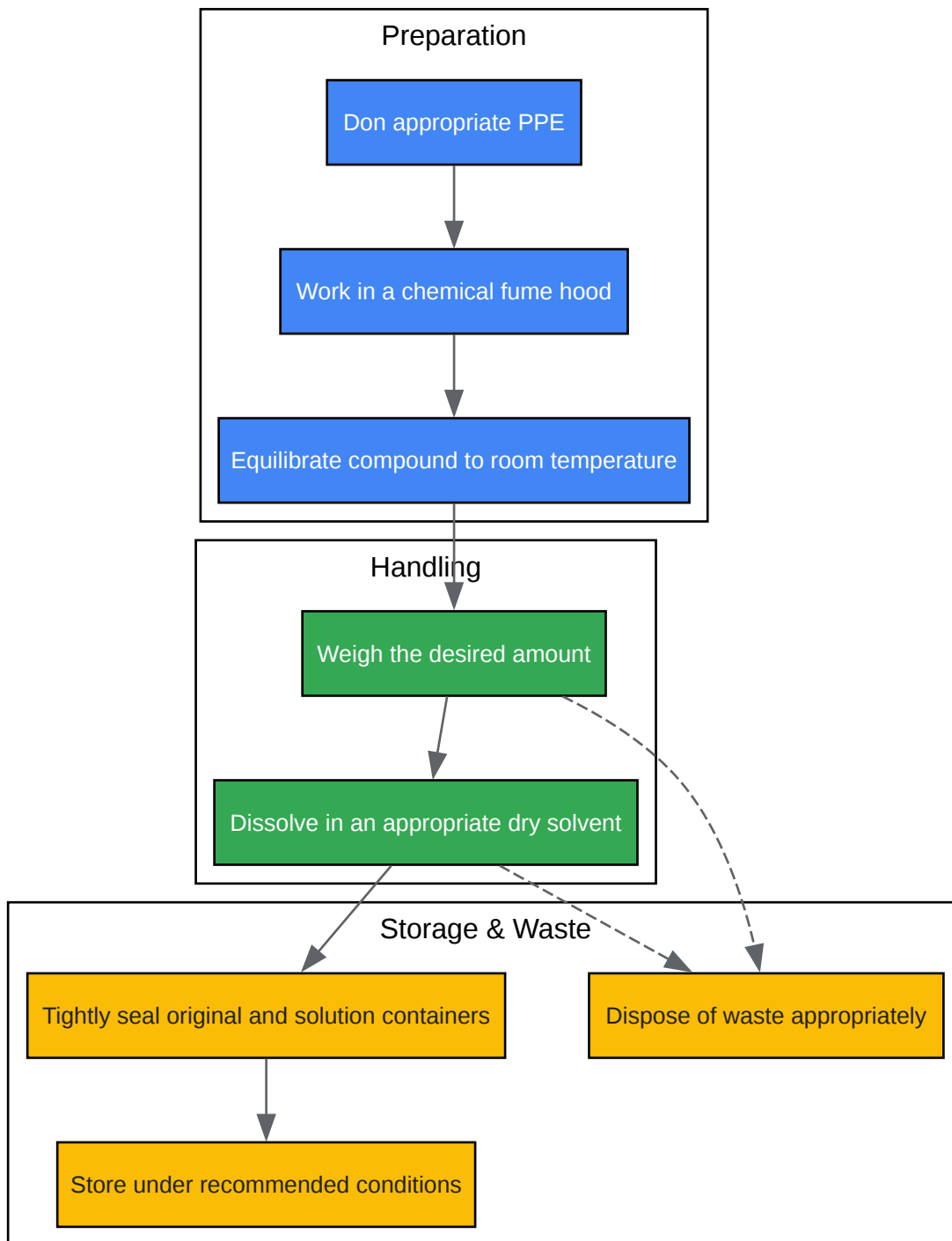
- **Equilibration:** If the compound is stored in a refrigerator, allow the container to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Use a clean, dry spatula to transfer the desired amount of the compound to a tared weighing vessel. Avoid creating dust.
- **Cleaning:** After weighing, tightly seal the container and return it to the recommended storage conditions. Clean any spills immediately with an inert absorbent material and dispose of the waste according to your institution's hazardous waste procedures.

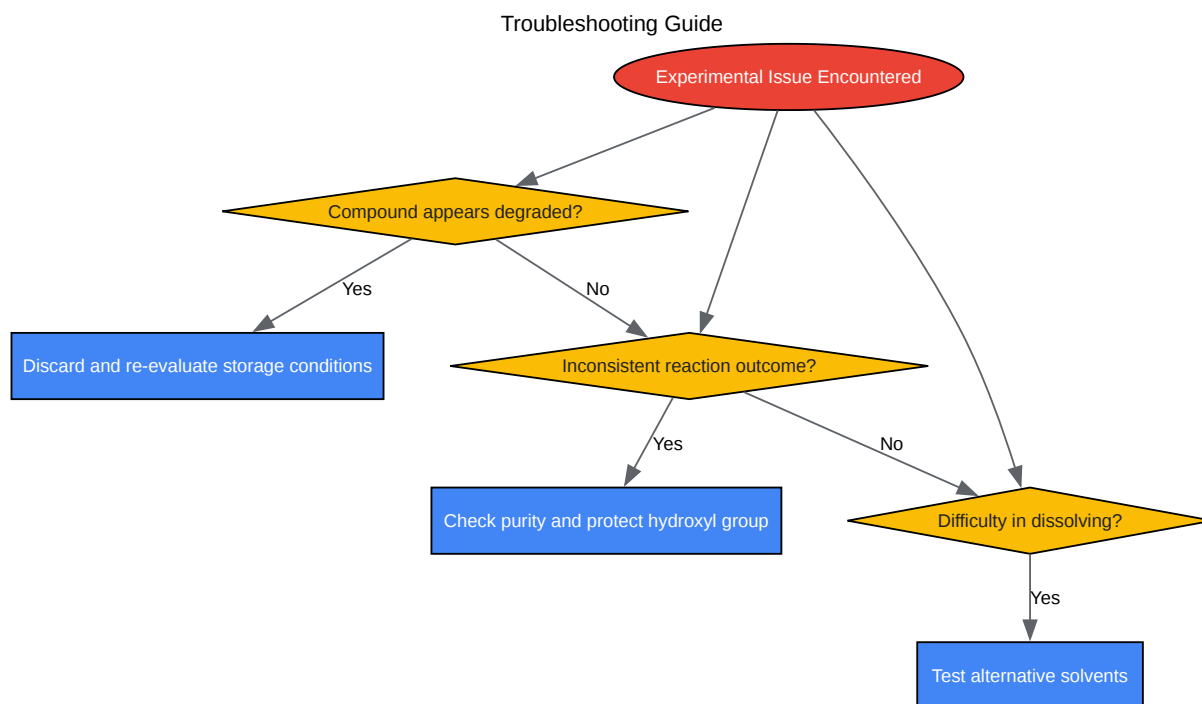
Protocol 2: Preparation of a Stock Solution

- **Solvent Selection:** Based on your experimental needs and the compound's solubility, select an appropriate dry solvent.
- **Dissolution:** In a chemical fume hood, add the weighed compound to a volumetric flask. Add a portion of the solvent and gently swirl to dissolve. If necessary, sonication may be used to aid dissolution. Avoid heating unless the thermal stability in the chosen solvent has been established.
- **Final Preparation:** Once the compound is fully dissolved, add the solvent to the mark. Cap the flask and invert several times to ensure a homogenous solution.
- **Storage:** Store the stock solution in a tightly sealed container, protected from light and moisture. If stored at low temperatures, ensure the compound remains in solution upon re-warming.

Visual Guides

Experimental Workflow for Handling 1,2-Oxathiolan-4-ol, 2,2-dioxide





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